

Technical Guide to the Safety Data for 1-Pentan-d11-ol

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Compound of Interest

Compound Name: 1-Pentan-d11-ol

Cat. No.: B105285

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This technical guide provides a comprehensive overview of the safety data for **1-Pentan-d11-ol**, intended for researchers, scientists, and professionals in drug development. The document summarizes key safety information, physical and chemical properties, and toxicological data. It also includes a detailed experimental protocol for a critical safety assessment and visual diagrams of relevant biological and safety-related workflows.

Section 1: Chemical Identification and Properties

1-Pentan-d11-ol is a deuterated form of 1-pentanol where 11 hydrogen atoms have been replaced by deuterium. This isotopic labeling is useful in various research applications, including metabolic studies and as an internal standard in analytical chemistry.

Synonyms: Pentyl-d11 alcohol, N-PENTYL-D11 ALCOHOL, N-PENTANOL (D11)[1] CAS

Number: 126840-22-0[1] Chemical Formula: $CD_3(CD_2)_4OH$ [1] Molecular Weight: 99.22 g/mol

Physical and Chemical Properties

The physical and chemical properties of **1-Pentan-d11-ol** are summarized in the table below. Data for the non-deuterated analogue, 1-pentanol, is also included for comparison, as the deuteration has a minor effect on most of these properties.

Property	1-Pentan-d11-ol	1-Pentanol (for comparison)
Appearance	Colorless liquid	Colorless liquid ^{[2][3]}
Odor	Characteristic, Stench ^[2]	Pleasant, sweet odor ^[4]
Melting Point	-78 °C (lit.)	-79 °C to -78 °C ^{[4][5]}
Boiling Point	136-138 °C (lit.)	137-139 °C ^[5]
Density	0.911 g/mL at 25 °C	0.811 - 0.815 g/cm³ at 20 °C ^{[2][4]}
Flash Point	49.00 °C (120.2 °F) - closed cup	37.8 °C to 49 °C ^{[4][6]}
Autoignition Temperature	Not available	300 °C (572 °F) ^[4]
Water Solubility	Not available	22 - 27 g/L at 20-22 °C ^[6]
Vapor Pressure	Not available	2.6 hPa (mbar) at 20 °C ^[2]
Vapor Density	Not available	3.0 - 3.04 (Air = 1) ^{[2][4]}
Refractive Index	n _{20/D} 1.409 (lit.)	Not available
Isotopic Purity	98 atom % D	Not applicable

Section 2: Hazard Identification and Classification

1-Pentan-d11-ol is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The hazard classifications, signal word, pictograms, and statements are summarized below.

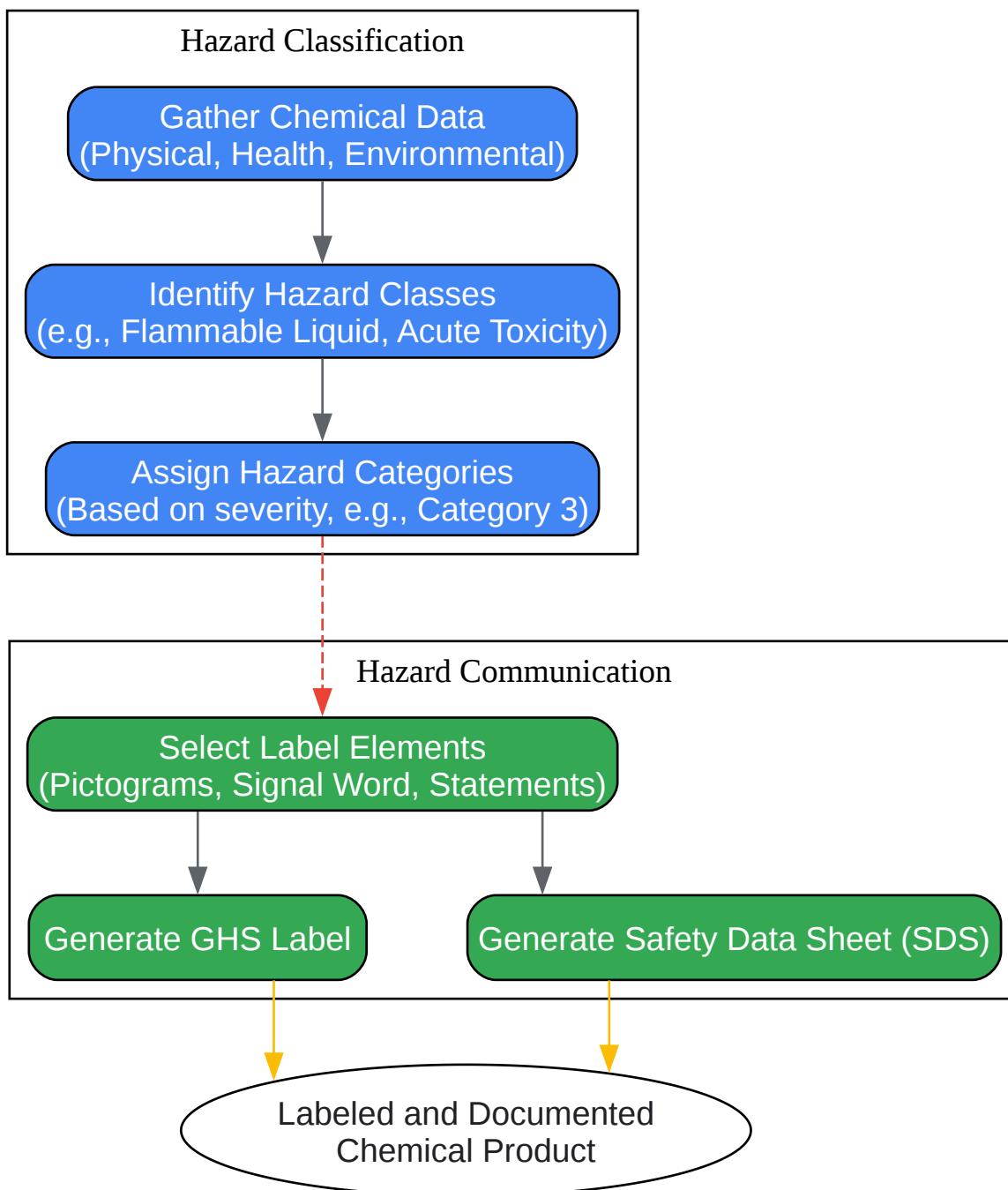
GHS Classification

- Signal Word: Danger
- Hazard Pictograms:
 - Flame (Flammable liquids)

- Corrosion (Serious eye damage)
- Exclamation Mark (Acute toxicity, Skin irritation, Specific target organ toxicity)
- Hazard Statements:
 - H226: Flammable liquid and vapour.
 - H315: Causes skin irritation.
 - H318: Causes serious eye damage.
 - H332: Harmful if inhaled.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
 - P233: Keep container tightly closed.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

GHS Hazard Communication Workflow

The following diagram illustrates the general workflow for classifying and communicating chemical hazards under the GHS framework.



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